

Apigenin 7-O-glucuronide CAS number and chemical structure

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Compound of Interest

Compound Name: Apigenin 7-O-glucuronide

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An In-depth Technical Guide to Apigenin 7-O-glucuronide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Apigenin 7-O-glucuronide, a significant flavonoid and a primary metabolite of apigenin, has garnered considerable attention within the scientific community for its diverse pharmacological activities. This document provides a comprehensive technical overview of **Apigenin 7-O-glucuronide**, including its chemical identity, biological activities with supporting quantitative data, relevant experimental protocols, and its role in cellular signaling pathways. This guide is intended to serve as a foundational resource for professionals engaged in natural product research, pharmacology, and the development of novel therapeutic agents.

Chemical Identity and Structure

Apigenin 7-O-glucuronide is a glycosylated flavonoid, where apigenin is linked to a glucuronic acid moiety at the 7-hydroxy position.

CAS Number: 29741-09-1[1][2][3][4][5][6]

Molecular Formula: C₂₁H₁₈O₁₁[1][3][5][6][7][8]

Molecular Weight: 446.36 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[7\]](#)[\[9\]](#)

IUPAC Name: (2S,3S,4S,5R)-3,4,5-trihydroxy-6-((5-hydroxy-2-(4-hydroxyphenyl)-4-oxo-4H-chromen-7-yl)oxy)tetrahydro-2H-pyran-2-carboxylic acid[\[1\]](#)

Chemical Structure: The structure consists of the apigenin aglycone, a flavone with hydroxyl groups at positions 5 and 4', bonded to a glucuronic acid molecule via an O-glycosidic bond at the C7 position.

Quantitative Biological Activity

Apigenin 7-O-glucuronide exhibits a range of inhibitory activities against various enzymes and inflammatory mediators. The following tables summarize the key quantitative data from in vitro studies.

Table 1: Enzyme Inhibitory Activity of **Apigenin 7-O-glucuronide**

Target Enzyme	IC ₅₀ (μM)	Reference
Matrix Metalloproteinase-3 (MMP-3)	12.87	[2] [10]
Matrix Metalloproteinase-8 (MMP-8)	22.39	[2] [10]
Matrix Metalloproteinase-9 (MMP-9)	17.52	[2] [10]
Matrix Metalloproteinase-13 (MMP-13)	0.27	[2] [10]
Protein Tyrosine Phosphatase 1B (PTP1B)	7.14	[10]
Acetylcholinesterase (AChE)	62.96	[10]
Aldose Reductase	107.1	[10]

Table 2: Anti-inflammatory Activity of **Apigenin 7-O-glucuronide** in LPS-stimulated RAW 264.7 Macrophages

Inflammatory Mediator	Concentration of Apigenin 7-O-glucuronide (μM)	Inhibition	Reference
Nitric Oxide (NO)	100	Significant reduction	[10]
Prostaglandin E ₂ (PGE ₂)	100	Significant reduction	[10]
Tumor Necrosis Factor-α (TNF-α)	100	Significant reduction	[9][10]

Experimental Protocols

This section details methodologies for the isolation, characterization, and evaluation of the anti-inflammatory effects of **Apigenin 7-O-glucuronide**.

Isolation and Purification from Plant Material

A general protocol for the isolation and purification of **Apigenin 7-O-glucuronide** from plant sources, such as *Apium graveolens* (celery), is as follows:

- **Extraction:** The plant material is dried, powdered, and extracted with a suitable solvent, such as methanol or ethanol.
- **Fractionation:** The total extract is then subjected to fractionation using different solvents of increasing polarity.
- **Column Chromatography:** The flavonoid-rich fraction is separated using column chromatography, typically with silica gel or Sephadex LH-20, and eluted with a solvent gradient system (e.g., chloroform-methanol).
- **Identification and Characterization:** Fractions are monitored by Thin Layer Chromatography (TLC). The fractions containing the compound of interest are combined, and the purified **Apigenin 7-O-glucuronide** is identified and characterized using spectroscopic techniques such as Nuclear Magnetic Resonance (¹H-NMR, ¹³C-NMR) and Mass Spectrometry (MS).
[11]

- Purity Analysis: The purity of the final compound is assessed using High-Performance Liquid Chromatography (HPLC).[11]

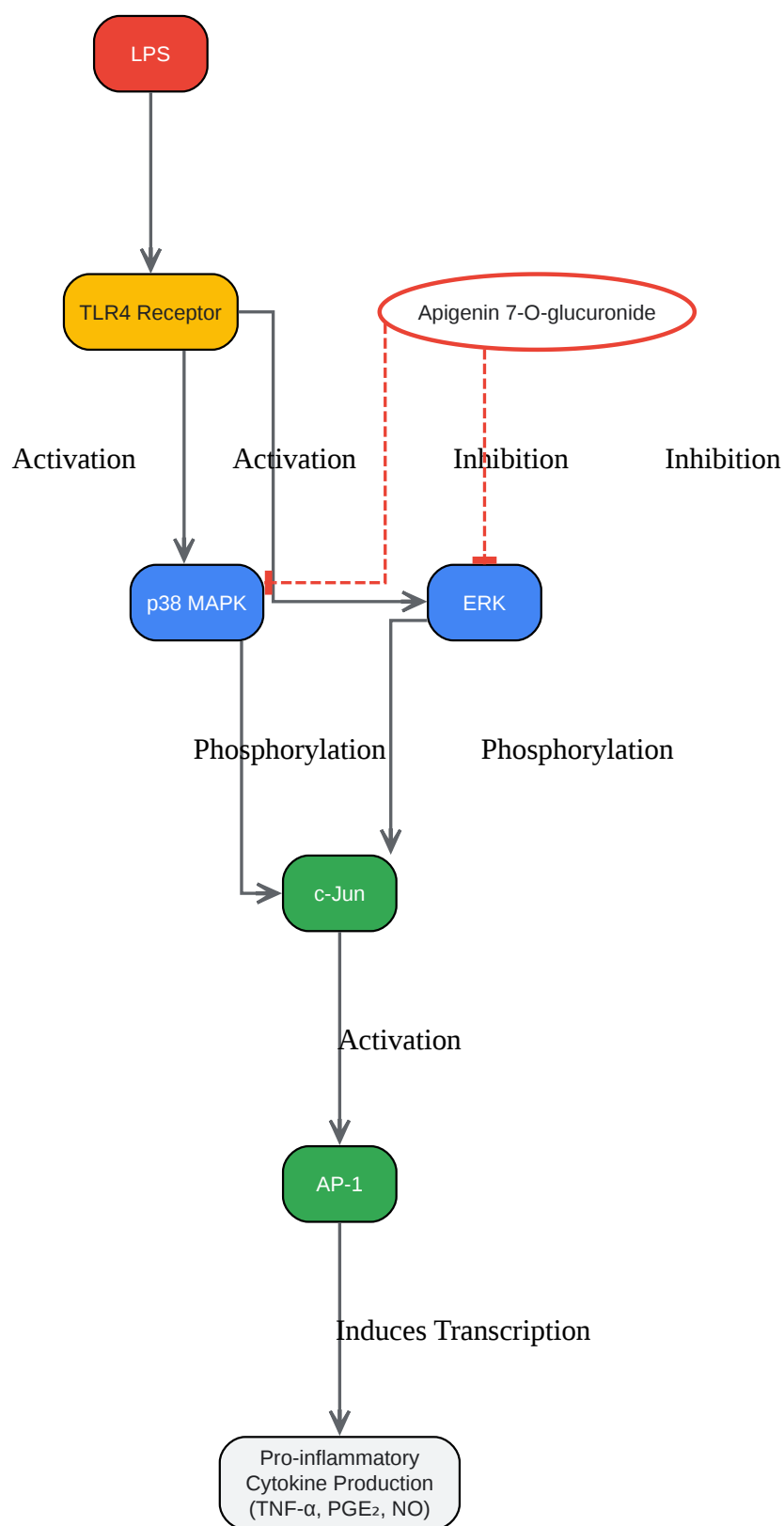
In Vitro Anti-inflammatory Activity Assay in RAW 264.7 Macrophages

This protocol is based on the study by Hu et al. (2016) to investigate the anti-inflammatory effects of **Apigenin 7-O-glucuronide**. [12][13]

- Cell Culture: RAW 264.7 macrophage cells are cultured in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a humidified atmosphere with 5% CO₂.
- Cell Viability Assay (MTT): To determine non-toxic concentrations, cells are treated with various concentrations of **Apigenin 7-O-glucuronide** (e.g., 12.5, 25, 50, 100 µM) for 24 hours. Cell viability is then assessed using the MTT assay.[13]
- LPS Stimulation: Cells are pre-treated with non-toxic concentrations of **Apigenin 7-O-glucuronide** for a specified time (e.g., 30 minutes) before being stimulated with lipopolysaccharide (LPS) (e.g., 1 µg/mL) to induce an inflammatory response.
- Measurement of Inflammatory Mediators:
 - Nitric Oxide (NO): The concentration of nitrite in the culture supernatant is measured using the Griess reagent.
 - Prostaglandin E₂ (PGE₂) and TNF-α: The levels of these cytokines in the supernatant are quantified using commercially available ELISA kits.
- Gene Expression Analysis (RT-PCR): The mRNA expression levels of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2) are determined by real-time quantitative PCR.
- Western Blot Analysis: To investigate the effect on signaling pathways, the phosphorylation status of key proteins such as p38 MAPK and ERK is analyzed by Western blotting using specific antibodies.

Signaling Pathway Analysis

Apigenin 7-O-glucuronide exerts its anti-inflammatory effects by modulating key signaling pathways. One of the primary mechanisms is the inhibition of the lipopolysaccharide (LPS)-induced inflammatory response through the inactivation of the Activator Protein-1 (AP-1) and Mitogen-Activated Protein Kinase (MAPK) signaling pathways.[\[10\]](#)[\[12\]](#)[\[13\]](#)



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Caption: Inhibition of LPS-induced MAPK/AP-1 signaling by **Apigenin 7-O-glucuronide**.

Conclusion

Apigenin 7-O-glucuronide is a promising natural compound with well-documented anti-inflammatory and enzyme-inhibitory properties. The data and protocols presented in this guide offer a solid foundation for further research into its therapeutic potential. The elucidated mechanism of action, particularly its interference with the MAPK and AP-1 signaling pathways, highlights its potential for development as a novel agent for treating inflammatory diseases. Further in vivo studies and clinical trials are warranted to fully explore its efficacy and safety profile.

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